

# Essential Safety and Handling Guide for Jakafi (Ruxolitinib)

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## Compound of Interest

Compound Name: Jakafi

Cat. No.: B1684628

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For researchers, scientists, and drug development professionals, the safe handling of potent compounds like **Jakafi** (ruxolitinib) is of paramount importance. Adherence to strict safety protocols is crucial to minimize occupational exposure and ensure a secure laboratory environment. This guide provides essential, immediate safety and logistical information for the handling and disposal of **Jakafi**.

## Hazard Identification and Risk Assessment:

**Jakafi**'s active pharmaceutical ingredient, ruxolitinib, is classified as a hazardous drug and a potent Janus kinase (JAK) 1 and 2 inhibitor.[1][2] The primary routes of occupational exposure include inhalation of the powder form, dermal contact, and ingestion.[1] Due to its potential health hazards, including the risk of damaging fertility or an unborn child, it must be handled with stringent containment measures.[3][4]

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory for handling ruxolitinib to prevent skin, eye, and respiratory exposure.[3] The following table outlines the minimum required PPE for laboratory settings.

Body Part	Required PPE	Specifications
Respiratory	N95 Respirator or higher (e.g., PAPR)	Required when handling the powder outside of a containment device. <a href="#">[1]</a> <a href="#">[3]</a>
Hands	Double Gloving (Chemotherapy-rated gloves)	The inner glove should be tucked under the gown cuff, with the outer glove over the cuff. Gloves should be changed regularly and immediately if contaminated. <a href="#">[1]</a> <a href="#">[3]</a>
Body	Disposable Gown	A solid-front, back-closing, long-sleeved gown made of a protective, low-linting material is required. Cuffs should be tight-fitting. <a href="#">[1]</a> <a href="#">[3]</a>
Eyes	Safety Goggles or Face Shield	Must provide a seal around the eyes to protect from dust and splashes. ANSI Z87.1 certified safety glasses with side shields or chemical splash goggles are recommended. <a href="#">[1]</a> <a href="#">[3]</a>
Feet	Shoe Covers	To be worn in designated handling areas. <a href="#">[1]</a>

## Engineering Controls

Engineering controls are the primary method for minimizing exposure to ruxolitinib.

Control Type	Specification
Primary Containment	All manipulations of ruxolitinib powder, including weighing and solution preparation, must be conducted within a certified chemical fume hood, Class II Biological Safety Cabinet, or glove box. <a href="#">[2]</a> <a href="#">[3]</a>
Secondary Containment	The laboratory where handling occurs should be under negative pressure with restricted access. <a href="#">[1]</a>
Ventilation	General laboratory ventilation should provide a sufficient number of air changes per hour. <a href="#">[1]</a>

## Experimental Protocols: Safe Handling and Disposal Procedures

The following protocols provide step-by-step guidance for common laboratory procedures involving ruxolitinib.

### Weighing and Solution Preparation

This procedure must be performed inside a primary containment device.[\[1\]](#)

- Preparation: Don all required PPE as outlined in the table above.[\[1\]](#) Cover the work surface with a disposable, absorbent bench liner.[\[1\]](#) Gather all necessary equipment, such as weigh paper, a dedicated spatula, and appropriate containers.[\[1\]](#)
- Weighing: Carefully open the ruxolitinib container inside the containment device. Use a dedicated spatula to gently transfer the desired amount of powder onto weigh paper to avoid creating dust.[\[1\]](#) Securely close the primary container.
- Solution Preparation: Carefully fold the weigh paper and transfer the powder into a labeled container.[\[1\]](#) Slowly add the solvent to the powder to prevent splashing.[\[3\]](#)
- Post-Procedure: Dispose of the weigh paper and any other contaminated disposable materials in the designated hazardous waste container.[\[1\]](#) Decontaminate the spatula and

the interior surfaces of the containment device.[1]

## Disposal Plan

Proper disposal of ruxolitinib and contaminated materials is critical to prevent environmental contamination and personnel exposure.[5]

Waste Type	Disposal Procedure
Solid Waste	All contaminated solid waste, including gloves, gowns, weigh paper, and plasticware, must be placed in a clearly labeled, sealed hazardous waste container.[1][5]
Liquid Waste	Unused stock solutions and contaminated liquid waste must be collected in a designated, sealed hazardous waste container. Do not pour down the drain.[1][5]
Sharps	Needles and syringes contaminated with ruxolitinib must be disposed of in a designated sharps container for hazardous waste.[1][5]

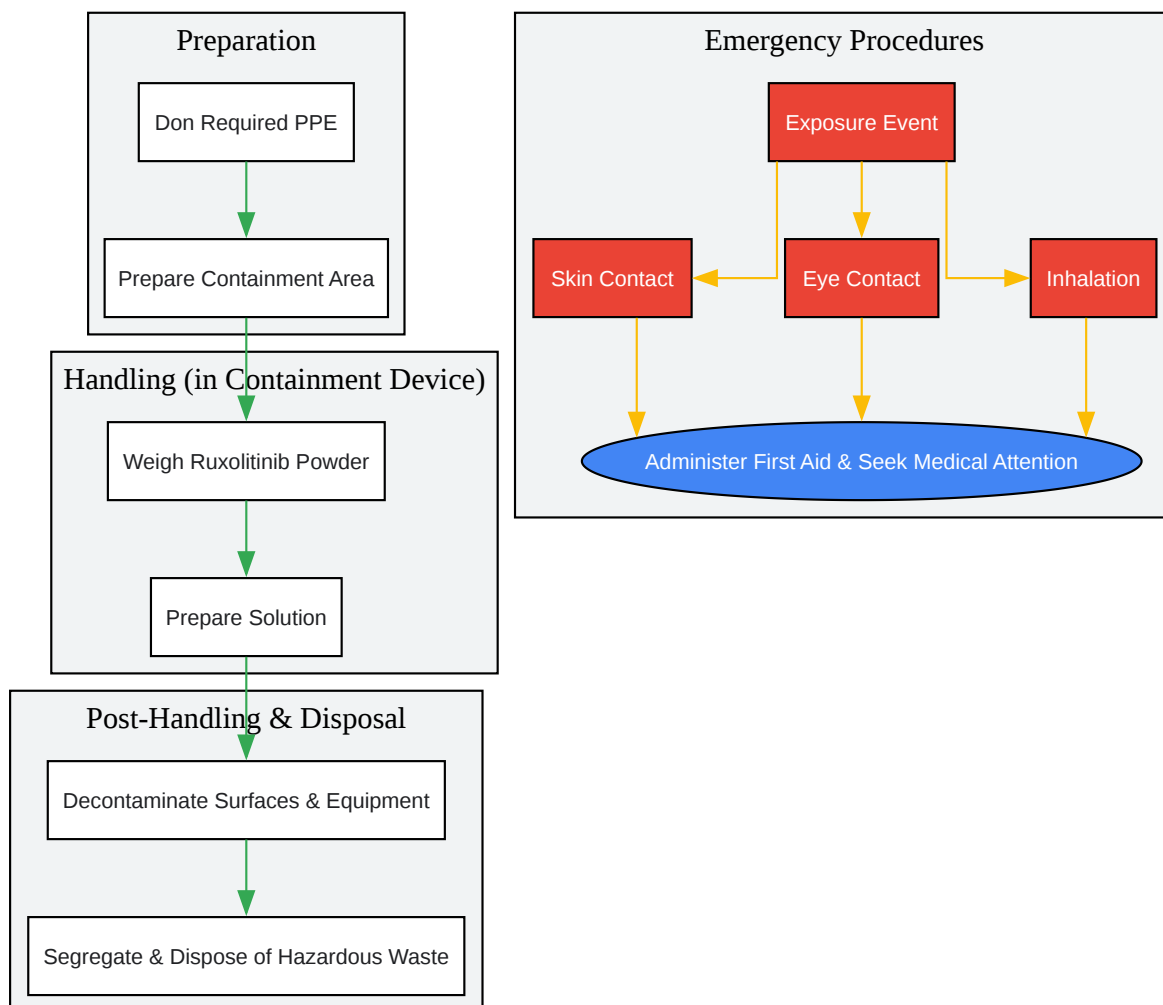
All waste disposal must comply with federal, state, and local environmental regulations.[5]  
Incineration at a licensed facility may be a suitable disposal method for ruxolitinib.[5]

## Emergency Procedures

In the event of accidental exposure, follow these procedures immediately.

Exposure Type	Immediate Action
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and water for at least 15 minutes. Seek medical attention. <a href="#">[1]</a> <a href="#">[3]</a>
Eye Contact	Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention. <a href="#">[1]</a> <a href="#">[3]</a>
Inhalation	Move to fresh air immediately. If breathing is difficult, provide oxygen. Seek medical attention. <a href="#">[1]</a>
Ingestion	Seek immediate medical attention. Do not induce vomiting. <a href="#">[3]</a> <a href="#">[6]</a>

## Workflow for Safe Handling of Jakafi (Ruxolitinib)



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Caption: Logical workflow for the safe handling of **Jakafi** (ruxolitinib).

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